Application Notes and Protocols for rac-Olodanrigan

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Compound of Interest

Compound Name:	*rac-Olodanrigan*
Cat. No.:	*B15570443*

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These application notes provide detailed protocols for the solubilization of **rac-Olodanrigan** in common laboratory solvents, Dimethyl Sulfoxide (DMSO) and ethanol. Additionally, a summary of its mechanism of action is presented through a signaling pathway diagram to support experimental design and data interpretation.

Solubility Data

The solubility of **rac-Olodanrigan** in DMSO and ethanol has been determined to be 100 mg/mL.[1] It is important to note that **rac-Olodanrigan** is insoluble in water.[1] For optimal results, it is recommended to use fresh, moisture-free DMSO, as its hygroscopic nature can reduce the solubility of the compound.[1]

Solvent	Solubility	Molar Concentration (at 100 mg/mL)
DMSO	100 mg/mL	197.01 mM
Ethanol	100 mg/mL	197.01 mM

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Molecular Weight of **rac-Olodanrigan**: 507.58 g/mol [1]

Experimental Protocols

Objective: To prepare stock solutions of **rac-Olodanrigan** in DMSO and ethanol.

Materials:

- **rac-Olodanrigan** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Absolute Ethanol (≥99.5%)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heat block (optional)

Protocol for Preparing a 100 mg/mL Stock Solution:

- Weighing the Compound: Accurately weigh the desired amount of **rac-Olodanrigan** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of the compound.
- Solvent Addition: Add the corresponding volume of either DMSO or ethanol to the tube containing the **rac-Olodanrigan** powder. For a 100 mg/mL solution, add 1 mL of the chosen solvent.
- Dissolution:
  - Cap the tube securely and vortex the mixture thoroughly for 1-2 minutes.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.

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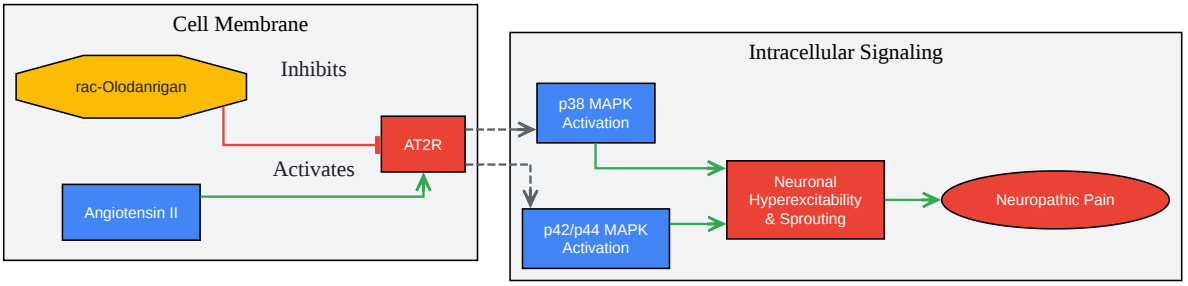
- If necessary, gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution. Avoid excessive heat to prevent potential degradation of the compound.

- Storage: Store the prepared stock solution at -20°C for short-term storage or -80°C for long-term storage to maintain its stability.

Note on Serial Dilutions: For cell-based assays or other experiments requiring lower concentrations, perform serial dilutions from the stock solution using the appropriate cell culture medium or buffer. It is crucial to ensure that the final concentration of the organic solvent in the experimental setup is compatible with the biological system being studied and does not exceed cytotoxic levels.

Mechanism of Action and Signaling Pathway

rac-Olodanrigan is a selective antagonist of the Angiotensin II Type 2 Receptor (AT2R).[1][2][3] Its analgesic effects are believed to be mediated through the inhibition of the AngII/AT2R signaling pathway, which in turn suppresses the activation of p38 and p42/p44 Mitogen-Activated Protein Kinases (MAPK).[1][2][3] This action leads to a reduction in the hyperexcitability and sprouting of Dorsal Root Ganglion (DRG) neurons, which are key events in the development and maintenance of neuropathic pain.[1][2][3]



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Caption: Signaling pathway of **rac-Olodanrigan**'s inhibitory action.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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